

Application Notes and Protocol for Butyl Ethyl Ether in Recrystallization

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Compound of Interest

Compound Name: *Butyl ethyl ether*

Cat. No.: *B146140*

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Abstract

This document provides a detailed protocol for the utilization of **butyl ethyl ether** as a solvent for the recrystallization of organic compounds. **Butyl ethyl ether**, a colorless and flammable liquid, presents a viable alternative to other common recrystallization solvents due to its moderate boiling point, specific solubility characteristics, and ease of removal from the final product. These application notes outline the key physical and chemical properties of **butyl ethyl ether**, provide a step-by-step experimental protocol for its use in single-solvent and co-solvent systems, and include essential safety precautions. The information is intended to guide researchers in the effective purification of solid organic compounds.

Introduction to Butyl Ethyl Ether as a Recrystallization Solvent

Recrystallization is a fundamental technique for the purification of solid organic compounds. The selection of an appropriate solvent is paramount to the success of this method. An ideal recrystallization solvent should exhibit high solubility for the target compound at elevated temperatures and low solubility at lower temperatures, while impurities should either be insoluble at all temperatures or remain soluble at low temperatures.

Butyl ethyl ether (also known as 1-ethoxybutane) is an organic solvent with properties that make it a suitable candidate for the recrystallization of a range of organic compounds. Its moderate boiling point allows for a good solubility differential over a practical temperature range, and its volatility ensures it can be readily removed from the purified crystals.

Properties of Butyl Ethyl Ether

A comprehensive understanding of the physical and chemical properties of **butyl ethyl ether** is essential for its safe and effective use in recrystallization.

Property	Value	Source
CAS Number	628-81-9	[1]
Molecular Formula	C ₆ H ₁₄ O	[1]
Molecular Weight	102.17 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Ethereal	[1]
Boiling Point	91-92 °C	[1]
Melting Point	-124 °C	[1]
Density	0.75 g/mL at 25 °C	[1]
Solubility in Water	Slightly soluble	[1]
Flash Point	4 °C (40 °F)	[2]
Vapor Pressure	52 mm Hg at 25 °C	[1]

Health and Safety Information

Butyl ethyl ether is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[\[2\]](#)

Hazards:

- Highly flammable liquid and vapor.[\[2\]](#)

- May form explosive peroxides upon exposure to air and light.[\[2\]](#)
- May cause eye, skin, and respiratory tract irritation.

Safety Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Ground/bond container and receiving equipment to prevent static discharge.
- Use only non-sparking tools.

Experimental Protocols

General Considerations for Solvent Selection

The suitability of **butyl ethyl ether** for the recrystallization of a specific compound must be determined experimentally. The principle of "like dissolves like" can provide initial guidance. **Butyl ethyl ether** is a relatively non-polar solvent and is therefore more likely to be a good solvent for non-polar to moderately polar organic compounds.

A suitable compound for recrystallization in **butyl ethyl ether** should exhibit:

- High solubility in hot **butyl ethyl ether**.
- Low solubility in cold **butyl ethyl ether**.

Protocol for Single-Solvent Recrystallization

This protocol outlines the steps for purifying a solid organic compound using **butyl ethyl ether** as the sole recrystallization solvent.

Workflow for Single-Solvent Recrystallization



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Caption: A generalized workflow for single-solvent recrystallization.

Methodology:

- Dissolution:
 - Place the impure solid compound in an Erlenmeyer flask.
 - Add a small volume of **butyl ethyl ether** and heat the mixture to its boiling point (91-92 °C) using a heating mantle or steam bath in a fume hood.
 - Continuously add small portions of hot **butyl ethyl ether** until the solid is completely dissolved. Avoid adding an excess of solvent to ensure a good yield of crystals upon cooling.
- Hot Filtration (if necessary):
 - If insoluble impurities are present in the hot solution, perform a hot gravity filtration.
 - Preheat a funnel and a new Erlenmeyer flask with hot **butyl ethyl ether** vapor to prevent premature crystallization.
 - Pour the hot solution through a fluted filter paper in the preheated funnel.
- Crystallization:
 - Allow the hot, clear filtrate to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.

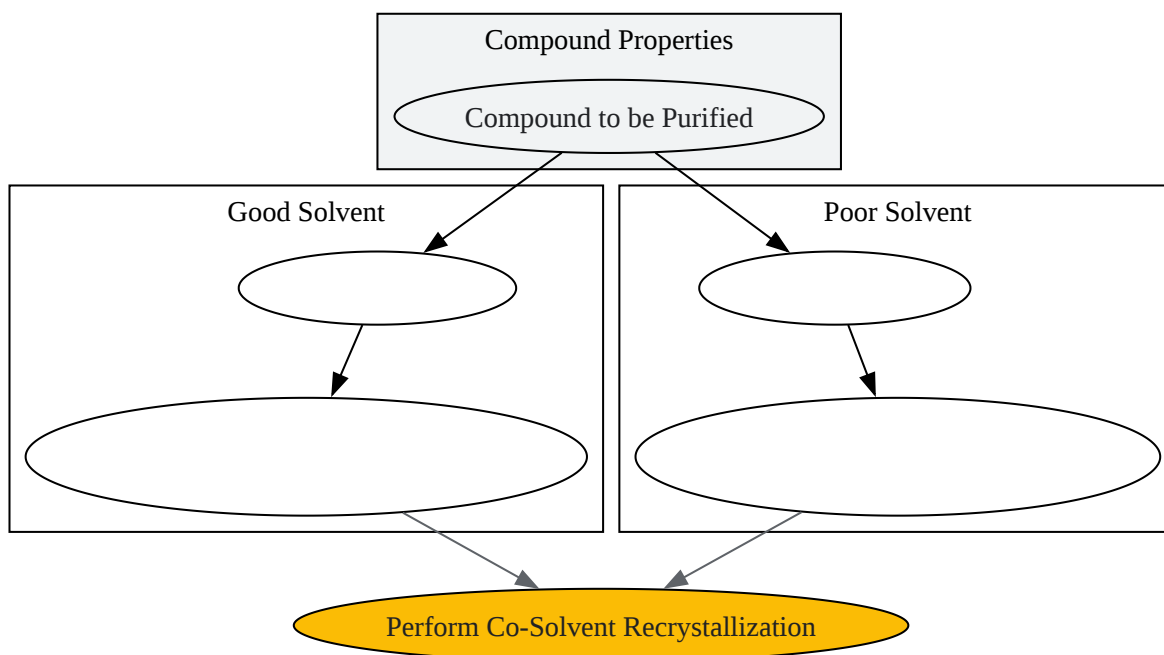
- Once the solution has reached room temperature and crystal formation has slowed, place the flask in an ice-water bath for at least 15-20 minutes to maximize the yield of crystals.
- Crystal Collection and Washing:
 - Collect the purified crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of ice-cold **butyl ethyl ether** to remove any adhering impurities from the mother liquor.
- Drying:
 - Dry the crystals in a vacuum oven or by air drying to remove any residual solvent. The relatively low boiling point of **butyl ethyl ether** facilitates its removal.

Protocol for Co-Solvent Recrystallization

If a single solvent is not suitable, a co-solvent system can be employed. This typically involves a "good" solvent in which the compound is highly soluble and a "poor" solvent in which the compound is sparingly soluble. The two solvents must be miscible.

Potential Co-Solvent Pairs with **Butyl Ethyl Ether**:

Due to its ether structure, **butyl ethyl ether** is miscible with a wide range of organic solvents. Common co-solvents could include alkanes (e.g., hexane, heptane) as the "poor" solvent or more polar solvents like acetone or ethanol as the "good" solvent, depending on the polarity of the compound being purified.



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References

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